

CL-385319: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: CL-385319

Cat. No.: B10847640

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These application notes provide a comprehensive guide for the preparation and use of **CL-385319** in cell culture experiments. **CL-385319** is a potent N-substituted piperidine compound that acts as a viral entry inhibitor, specifically targeting the hemagglutinin (HA) protein of influenza A viruses, including the highly pathogenic H5N1 subtype.[\[1\]](#)[\[2\]](#)[\[3\]](#) By interfering with the fusogenic function of HA, **CL-385319** effectively blocks the virus from entering host cells.[\[2\]](#)

Physicochemical Properties and Storage

Property	Value
Molecular Formula	C ₁₅ H ₁₉ ClF ₄ N ₂ O
Molecular Weight	354.77 g/mol
Appearance	White to off-white solid
Storage Conditions	Store at 4°C for short-term storage. For long-term storage, it is recommended to store in a sealed container at -20°C or -80°C, away from moisture. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for 1 month. [3]

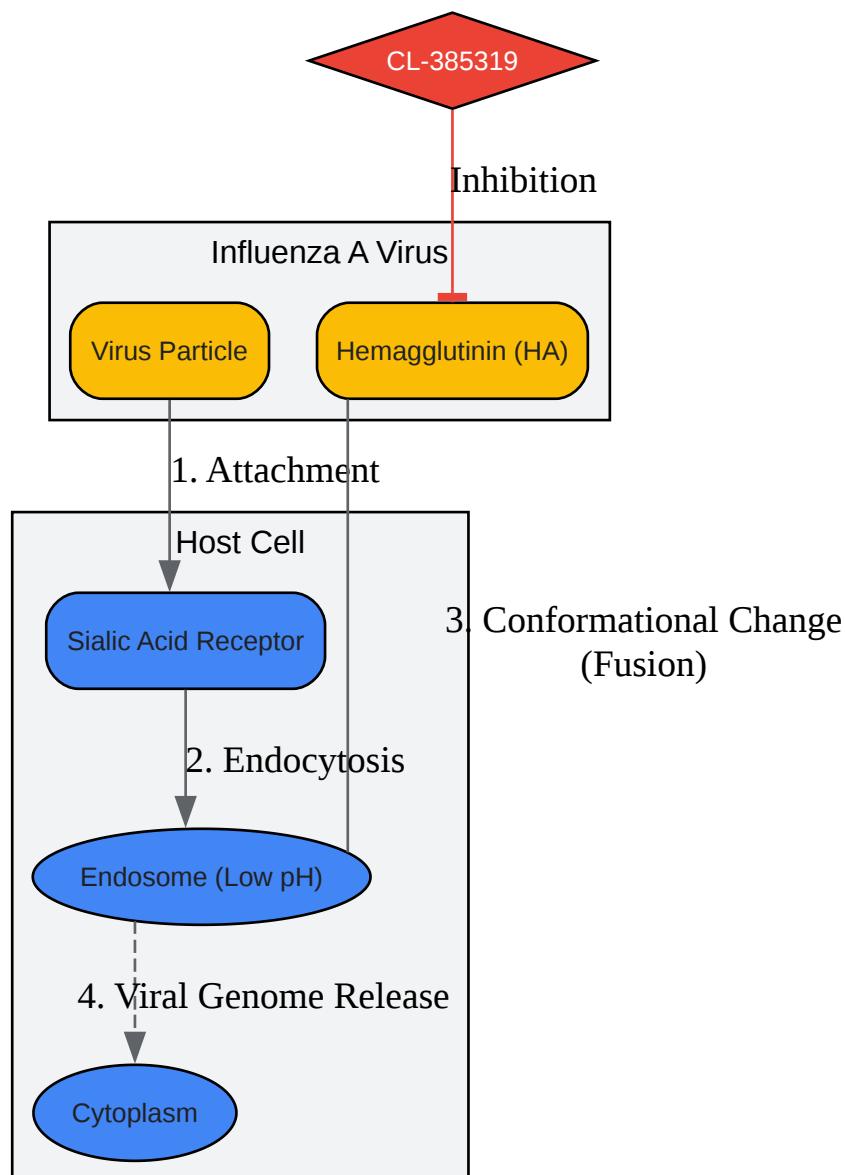
Quantitative Data Summary

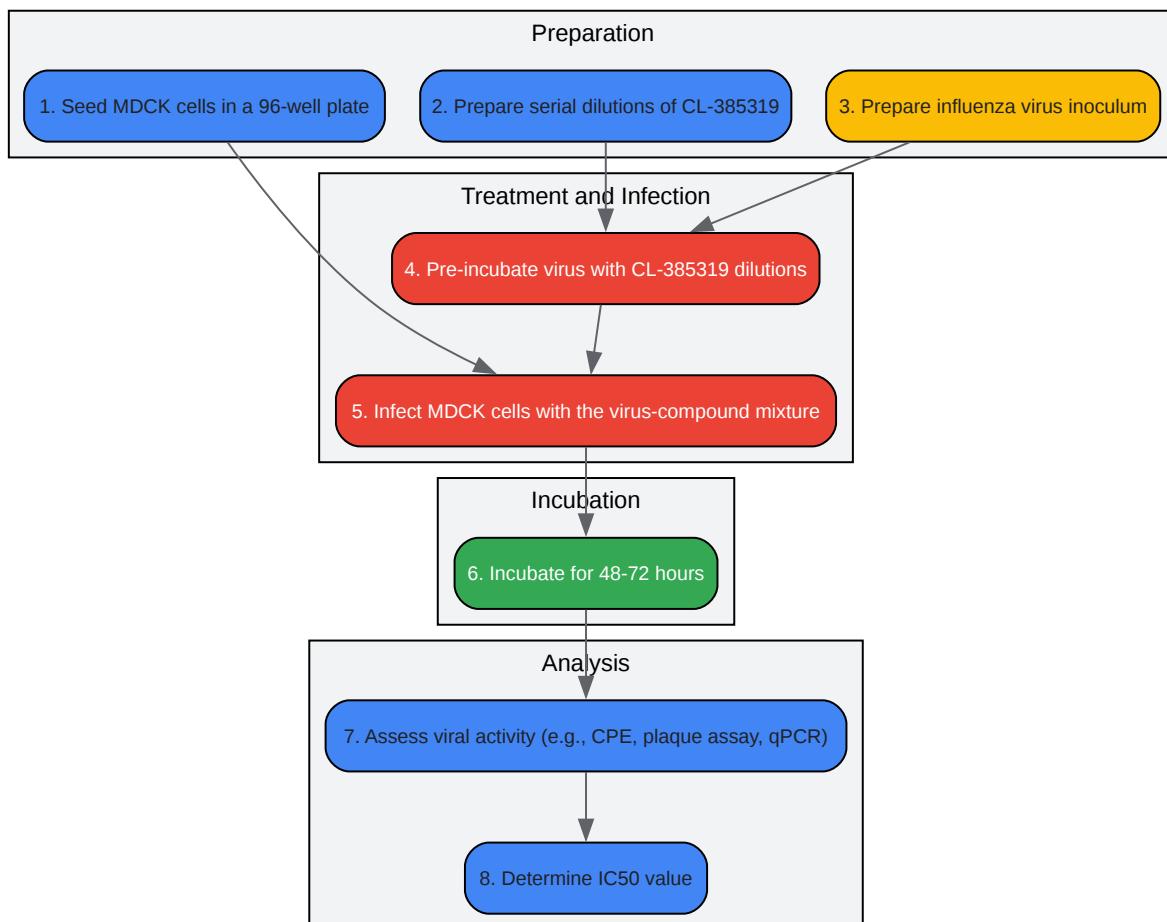
The following table summarizes the inhibitory and cytotoxic concentrations of **CL-385319** in Madin-Darby Canine Kidney (MDCK) cells, a common cell line used for influenza virus research.

Parameter	Cell Line	Value	Notes
IC ₅₀	MDCK	27.03 ± 2.54 μM	Inhibitory concentration for highly pathogenic H5N1 influenza A virus infection. [1] [2] [3]
CC ₅₀	MDCK	1.48 ± 0.01 mM	Cytotoxic concentration, indicating low cytotoxicity and a favorable therapeutic index. [1] [2] [3]
IC ₅₀ (Pseudovirus)	MDCK	0.37 - 4.00 μM	Inhibitory concentration for H5N1 pseudoviruses carrying hemagglutinins from different strains. [1]

Signaling Pathway of CL-385319 Inhibition

CL-385319 targets the influenza A virus entry process, which is mediated by the viral hemagglutinin (HA) protein. The compound is believed to bind to a cavity in the stem region of the HA2 subunit.[\[1\]](#)[\[2\]](#) This binding stabilizes the pre-fusion conformation of HA, preventing the low pH-induced conformational changes necessary for the fusion of the viral and endosomal membranes. By inhibiting this crucial step, **CL-385319** effectively blocks the release of the viral genome into the host cell cytoplasm.[\[4\]](#)[\[5\]](#)





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